

Application Notes and Protocols for Wet Chemical Synthesis of Copper Hydroxide Phosphate

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Compound of Interest

Compound Name: *Copper;hydroxide;phosphate*

CAS No.: *148791-53-1*

Cat. No.: *B12331797*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the wet chemical synthesis of copper hydroxide phosphate, a material with potential applications in various fields, including as a catalyst and in the development of novel materials. The following sections outline two primary synthesis methods, detailing the necessary reagents, equipment, and step-by-step procedures.

Introduction

Copper hydroxide phosphate ($\text{Cu}_2(\text{OH})\text{PO}_4$) is an inorganic compound that can be synthesized through various wet chemical methods. These methods offer control over particle size, morphology, and purity, which are critical parameters for its application. In drug development, copper-containing compounds are explored for their potential therapeutic properties. The synthesis protocols provided herein are based on established chemical precipitation techniques.

Method 1: Synthesis from Copper (II) Hydroxide and Phosphoric Acid

This method involves the direct reaction of copper (II) hydroxide with phosphoric acid in an aqueous solution. It is a relatively straightforward approach that can be completed in a few hours.^[1]

Experimental Protocol

Materials:

- Copper (II) hydroxide ($\text{Cu}(\text{OH})_2$)
- Phosphoric acid (H_3PO_4 , 85%)
- Distilled water

Equipment:

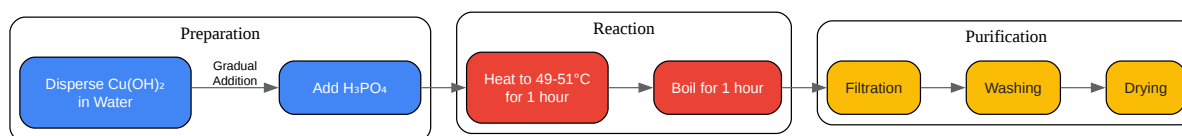
- Reaction vessel (e.g., beaker or flask)
- Heating and stirring plate
- Thermometer
- pH meter
- Filtration apparatus (e.g., Buchner funnel and flask)
- Drying oven

Procedure:

- **Dispersion:** Disperse a specific amount of copper (II) hydroxide in a calculated volume of tap water within the reaction vessel.
- **Acid Addition:** Gradually add a stoichiometric amount, or a slight excess, of 85% phosphoric acid to the aqueous dispersion of copper (II) hydroxide.

- Reaction: Heat the reaction mixture to a temperature of 49-51°C and maintain it for approximately 1 hour.
- Boiling: Subsequently, heat the mixture to boiling and maintain for 1 hour to ensure complete reaction, which is often indicated by a color change to light green.^[1]
- Separation: Allow the solid product to settle, and then separate it from the reaction mixture by filtration.
- Washing: Wash the collected copper hydroxide phosphate with distilled water to remove any unreacted precursors or byproducts.
- Drying: Dry the final product in an oven at a suitable temperature.

Process Workflow



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Caption: Workflow for Copper Hydroxide Phosphate Synthesis via Method 1.

Quantitative Data

Parameter	Value	Reference
Copper (II) Hydroxide	200 kg	[1]
Water Volume	4.5 m ³	[1]
Phosphoric Acid (85%)	160 kg	[1]
Initial Reaction Temperature	49-51 °C	[1]
Initial Reaction Time	1 hour	[1]
Boiling Time	1 hour	[1]
Total Reaction Time	< 2 hours	[1]

Method 2: Synthesis from Basic Copper Carbonate and Phosphoric Acid

This protocol utilizes basic copper carbonate as the copper source, which reacts with phosphoric acid to form copper hydroxide phosphate.[\[2\]](#) This method also involves a heating step to drive the reaction to completion.

Experimental Protocol

Materials:

- Basic copper carbonate ($\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$)
- Phosphoric acid (H_3PO_4 , 85%)
- Distilled water

Equipment:

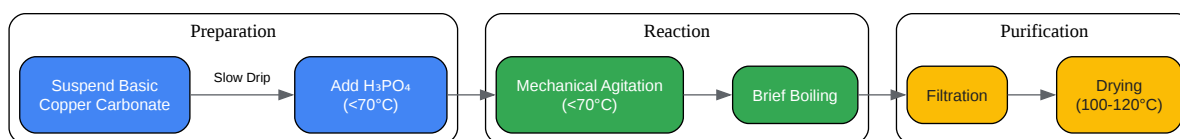
- Reaction vessel
- Stirring apparatus
- Heating mantle or water bath

- pH meter
- Filtration system
- Drying oven

Procedure:

- Suspension: Prepare an aqueous suspension of basic copper carbonate in water. The concentration of the basic copper carbonate should be between 5 to 25% by weight.[2]
- Acid Addition: While stirring, slowly drip a stoichiometric amount, or a slight excess (e.g., 5% by mass), of 85% phosphoric acid into the suspension at a temperature below 70°C.[2] The pH will drop from approximately 8 to 4 during this step.[2]
- Agitation: Continue to mechanically agitate the reaction mixture within the same temperature range (below 70°C).
- Boiling: Briefly heat the mixture to the boiling point of the aqueous phase.
- Separation: Separate the resulting copper (II) hydroxide phosphate from the aqueous phase by filtration or evacuation.[2]
- Drying: Dry the product at 100° to 120° C under atmospheric or reduced pressure.[2]

Process Workflow



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Caption: Workflow for Copper Hydroxide Phosphate Synthesis via Method 2.

Quantitative Data

Parameter	Value	Reference
Basic Copper Carbonate	83 g (0.38 mole)	[2]
Water Volume	500 ml	[2]
Phosphoric Acid (85%)	50 g (0.4 mole)	[2]
Addition Temperature	60 °C	[2]
Initial pH	~8	[2]
Final pH (after acid addition)	4	[2]
Drying Temperature	100-120 °C	[2]

Method 3: Green Synthesis from Copper Phosphate and Sodium Hydroxide

Following the principles of green chemistry, this method utilizes an aqueous suspension of copper phosphate and sodium hydroxide.[3][4][5] This approach is conducted at room temperature, reducing energy consumption.[3][4][5]

Experimental Protocol

Materials:

- Copper (II) phosphate trihydrate ($\text{Cu}_3(\text{PO}_4)_2 \cdot 3\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Distilled water

Equipment:

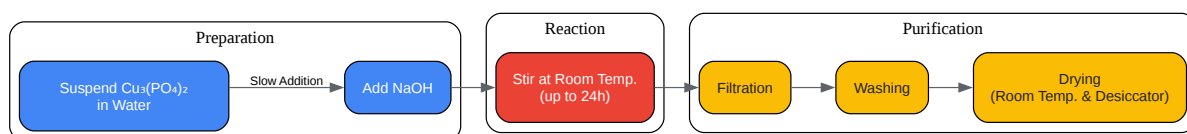
- Erlenmeyer flask
- Glass stirring rod

- Filtration apparatus
- Desiccator

Procedure:

- Suspension: Suspend 1 gram of $\text{Cu}_3(\text{PO}_4)_2 \cdot 3\text{H}_2\text{O}$ in 10 mL of water in an Erlenmeyer flask.
- Base Addition: Slowly add a stoichiometric excess of NaOH lentils in spaced portions while mixing with a glass rod. The reaction is exothermic.
- Reaction: Continue adding NaOH until a green product appears. The reaction may take up to 24 hours to complete.
- Washing and Filtration: Add water to the solid product, filter, and wash several times with water.
- Drying: Allow the product to dry at room temperature and then place it in a desiccator for one day.

Process Workflow



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Caption: Workflow for Green Synthesis of Copper Hydroxide Phosphate.

Quantitative Data

Parameter	Value	Reference
Copper (II) Phosphate	1 gram	[3]
Water Volume	10 mL	[3]
Sodium Hydroxide	Stoichiometric excess	[3]
Reaction Temperature	Room Temperature	[3][4][5]
Reaction Time	Up to 24 hours	[3]
Yield (from copper sulfate precursor)	91%	[3]

Characterization

The synthesized copper hydroxide phosphate can be characterized using various analytical techniques to confirm its identity, purity, and morphology:

- X-ray Diffraction (XRD): To confirm the crystalline phase of $\text{Cu}_2(\text{OH})\text{PO}_4$. [3][4][6]
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic vibrational modes of the phosphate and hydroxide groups. [3][7][8]
- Scanning Electron Microscopy (SEM): To observe the morphology and particle size of the synthesized material. [3][4][6]

Applications in Research and Drug Development

Copper compounds, including copper phosphates, are being investigated for a range of biomedical applications. [9] Their potential uses stem from the biological roles and properties of copper.

- Catalysis: Copper hydroxide phosphate has shown catalytic activity in various chemical reactions. [4][10]
- Antimicrobial Agents: Copper ions are known for their antimicrobial properties, and copper-containing compounds are being developed as antibacterial and antifungal agents. [9]

- **Drug Delivery:** Copper-based nanoparticles and complexes are being explored for their potential in drug delivery systems. For instance, liposomes loaded with copper(II) sulfate have been used to encapsulate and improve the therapeutic activity of anticancer drugs.[9]
- **Biomaterials:** Copper can be incorporated into biomaterials for orthopedic implants to reduce the risk of infection.[9]

Further research into the synthesis and modification of copper hydroxide phosphate could lead to the development of novel materials with tailored properties for specific applications in drug development and beyond.

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